

A Technical Guide to the Physical Characteristics of Cerium(III) Acetate Sesquihydrate

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Compound of Interest

Compound Name: cerium(III)acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of cerium(III) acetate sesquihydrate. The information is curated for professionals in research and development who require precise and reliable data for their work with this compound.

Physical and Chemical Properties

Cerium(III) acetate sesquihydrate is a moderately water-soluble crystalline cerium source.^[1] It typically presents as a white crystalline powder or colorless crystals.^{[2][3]} This compound is also known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[2]

| Property | Value | Reference(s) |
|---------------------|--|---|
| Appearance | White powder or colorless to white crystals | [2] [4] [5] [6] [7] [8] [9] |
| Molecular Formula | $\text{Ce}(\text{CH}_3\text{COO})_3 \cdot 1.5\text{H}_2\text{O}$ | [5] |
| CAS Number | 206996-60-3 | [4] |
| Molar Mass | 344.28 g/mol | [10] |
| Decomposition Point | 308 °C | [4] [6] [7] [8] |
| Solubility in Water | Soluble | [2] [4] [5] [8] [11] [12] |
| Synonyms | Cerous acetate, Cerium triacetate | [2] [4] [5] |

Experimental Protocols

Determination of Physical Appearance

A standardized protocol for the visual and instrumental characterization of the physical appearance of cerium(III) acetate sesquihydrate is crucial for quality control and experimental consistency.

Objective: To accurately document the physical state, color, and crystal morphology of a cerium(III) acetate sesquihydrate sample.

Materials:

- Cerium(III) acetate sesquihydrate sample
- Spatula
- White viewing surface (e.g., ceramic tile or watch glass)
- Microscope with polarizing capabilities
- Melting point apparatus

Procedure:

- Macroscopic Examination:

1. Place a small, representative sample of the cerium(III) acetate sesquihydrate onto a clean, dry, white viewing surface using a spatula.
2. Observe the sample under ambient laboratory lighting. Record the physical state (e.g., crystalline powder, amorphous solid) and the color (e.g., white, off-white). Note any clumping, which may indicate hygroscopicity.

- Microscopic Examination:

1. Prepare a slide with a small amount of the sample.
2. Using a light microscope, examine the particles. Note the general shape and size distribution of the crystals.
3. If available, use a polarizing microscope to observe birefringence, which can provide information about the crystalline nature of the material.

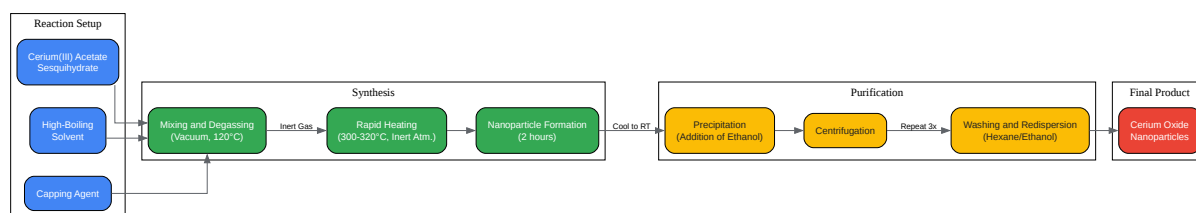
- Melting Point/Decomposition Temperature Determination:

1. Load a small, dry sample into a capillary tube and place it in a melting point apparatus.
2. Heat the sample at a controlled rate (e.g., 2-3 °C per minute) near the expected decomposition temperature.
3. Record the temperature at which the substance begins to decompose, as evidenced by a change in color or the evolution of gas. The reported decomposition temperature for cerium(III) acetate is 308 °C.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Workflow for Synthesis of Cerium Oxide Nanoparticles

Cerium(III) acetate sesquihydrate is a common precursor for the synthesis of cerium oxide (CeO₂) nanoparticles, which have numerous applications in catalysis, biomedicine, and

materials science.[5][7][10] The following diagram illustrates a typical thermal decomposition workflow for this synthesis.



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Caption: Workflow for the thermal decomposition synthesis of cerium oxide nanoparticles.

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